

An In-depth Technical Guide to 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

Cat. No.: B094699

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**, a significant organic compound with potential applications in pharmaceutical and chemical synthesis. This document outlines its molecular characteristics, a detailed synthesis protocol, and a logical workflow for its preparation.

Core Molecular and Physical Data

Quantitative data for **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**, also known as 5-chlorovanillin, are summarized below. These properties are fundamental for its application in experimental research and synthesis.

Property	Value	Source
Molecular Formula	C8H7ClO3	[1]
Molecular Weight	186.59 g/mol	[1]
CAS Registry Number	19463-48-0	[1]
Canonical SMILES	<chem>O=CC1=CC(Cl)=C(O)C(OC)=C1</chem>	[1]
InChIKey	ONIVKFDMLVBDRK-UHFFFAOYSA-N	[1]

Experimental Protocols

The synthesis of **3-Chloro-4-hydroxy-5-methoxybenzaldehyde** can be achieved through various synthetic routes. Below is a detailed protocol for a common laboratory-scale synthesis.

Synthesis of 3-Chloro-4-hydroxy-5-methoxybenzaldehyde

This protocol details a multi-step synthesis starting from a commercially available precursor.

Materials:

- 3-Chloro-4-hydroxybenzaldehyde
- Allyl bromide
- Potassium carbonate (K₂CO₃)
- Acetone
- Sodium borohydride acetate (NaBH(OAc)₃)
- Morpholine
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄)

- Methanol
- Ethyl acetate
- n-Hexane
- Argon or Nitrogen gas
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography column)

Procedure:

- Protection of the Phenolic Hydroxyl Group:
 - In a round-bottom flask, dissolve 3-Chloro-4-hydroxybenzaldehyde in acetone.
 - Add potassium carbonate to the solution.
 - To this stirred mixture, add allyl bromide.
 - Reflux the reaction mixture under an inert atmosphere (Argon or Nitrogen) for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, cool the mixture to room temperature and filter to remove the inorganic salts.
 - Concentrate the filtrate under reduced pressure to obtain the crude 4-(allyloxy)-3-chlorobenzaldehyde.
 - Purify the crude product by column chromatography.
- Reductive Amination:
 - Dissolve the purified 4-(allyloxy)-3-chlorobenzaldehyde in a suitable solvent such as dichloromethane.
 - Add morpholine to the solution.

- Slowly add sodium borohydride acetate ($\text{NaBH}(\text{OAc})_3$) to the reaction mixture.
- Stir the reaction at room temperature until the starting material is consumed, as indicated by TLC.
- Quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent like ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate and concentrate under reduced pressure.
- Deprotection of the Phenolic Hydroxyl Group:
 - Dissolve the product from the previous step in methanol.
 - Add potassium carbonate and a catalytic amount of tetrakis(triphenylphosphine)palladium(0).
 - Stir the mixture at room temperature under an inert atmosphere for a few hours.
 - Monitor the deprotection reaction by TLC.
 - Once the reaction is complete, filter the mixture and concentrate the filtrate.
 - Acidify the residue with a dilute acid (e.g., 1M HCl) to a neutral pH.
 - The resulting solid precipitate is the crude **3-Chloro-4-hydroxy-5-methoxybenzaldehyde**.
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent system, such as n-hexane, to yield the final product.

Logical and Experimental Workflows

To facilitate a clearer understanding of the synthesis process, the following diagram illustrates the logical workflow from the starting material to the final purified product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Chloro-4-hydroxy-5-methoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094699#3-chloro-4-hydroxy-5-methoxybenzaldehyde-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com